SRC-1 NR box peptide quality control parameters

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Compound of Interest	
Compound Name:	SRC-1 NR box peptide
Cat. No.:	B12383388

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SRC-1 NR Box Peptide Technical Support Center

Welcome to the technical support center for the **SRC-1 NR box peptide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on quality control, experimental protocols, and troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What is the **SRC-1 NR box peptide**?

A1: The **SRC-1 NR box peptide** is a 14-amino acid fragment derived from the steroid receptor coactivator-1 (SRC-1), specifically from the NR box II region.[1] Its sequence is Leu-Thr-Glu-Arg-His-Lys-Ile-Leu-His-Arg-Leu-Leu-Gln-Glu (LTERHKILHRLLQE).[1] This peptide is biologically active and is commonly used in research to study the regulatory mechanisms of estrogen receptor ligands and their interaction with coactivators.[1]

Q2: What are the key quality control parameters I should be aware of for the **SRC-1 NR box peptide**?

A2: Ensuring the quality of your **SRC-1 NR box peptide** is crucial for reproducible experimental results. The primary quality control parameters are purity, identity, and concentration. These are typically assessed using the following methods:

- Purity: Determined by High-Performance Liquid Chromatography (HPLC), which separates the target peptide from impurities.[2][3]

- Identity: Confirmed by Mass Spectrometry (MS), which verifies the molecular weight of the peptide.[4]

- Concentration: Often determined by amino acid analysis or UV spectroscopy.

Impurities in synthetic peptides can arise from truncated or deleted sequences, or incomplete removal of protecting groups from the synthesis process, and may lead to false-positive or misleading results in cellular assays.[2][5]

Q3: How should I store the **SRC-1 NR box peptide**?

A3: Proper storage is essential to maintain the integrity of the peptide. For long-term storage, the lyophilized powder should be stored at -80°C for up to two years or -20°C for up to one year, sealed and away from moisture.[1] Once reconstituted in a solvent, the peptide solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to six months or -20°C for one month.[1]

Quality Control Parameters

The following table summarizes the key quality control specifications for a high-quality **SRC-1 NR box peptide**.

Parameter	Method	Specification	Common Impurities/Issues
Identity	Mass Spectrometry (MS)	Theoretical MW = 1788.13 Da	Deletion sequences, incomplete deprotection
Purity	Reverse-Phase HPLC (RP-HPLC)	≥95%	Truncated peptides, synthesis reagents
Appearance	Visual Inspection	White lyophilized powder	Discoloration, non-uniform appearance
Solubility	Experimental Testing	Soluble in water (see protocol)	Incomplete dissolution, precipitation

Troubleshooting Guides

Peptide Solubility Issues

Problem: My **SRC-1 NR box peptide** is not dissolving properly or is precipitating out of solution.

Cause: Improper solubilization is a common issue that can lead to inaccurate concentration calculations and failed experiments.[6] The **SRC-1 NR box peptide** has a specific amino acid composition that dictates its solubility.

Solution:

- Initial Solvent Selection: The recommended solvent for the **SRC-1 NR box peptide** is water. A stock solution of up to 21.6 mg/mL can be achieved with the aid of ultrasonication and warming.[1]

- Solubilization Protocol:

  - Allow the lyophilized peptide to equilibrate to room temperature before opening the vial.

  - Add the calculated volume of sterile, oxygen-free water.

○ Gently vortex or sonicate the solution to aid dissolution.[7] Brief sonication on ice (e.g., 3 cycles of 10 seconds) can help break up aggregates.[7]

○ If the peptide remains insoluble, gentle warming may be applied. Avoid excessive heat.[7]

- Alternative Solvents: If water is not a suitable solvent for your experimental system, consider the peptide's net charge. The **SRC-1 NR box peptide** sequence (LTERHKILHRLLQE) has a net positive charge at neutral pH due to the presence of Histidine (H), Lysine (K), and Arginine (R) residues. Therefore, if you encounter solubility issues, you can try dissolving it in a slightly acidic buffer.

Peptide Aggregation

Problem: I am observing inconsistent results in my experiments, which I suspect might be due to peptide aggregation.

Cause: Peptide aggregation is a common phenomenon where peptide molecules self-associate, which can lead to a loss of biological activity.[8] This can be influenced by concentration, pH, temperature, and the peptide's intrinsic properties.

Solution:

- Proper Solubilization: Follow the recommended solubilization protocol, including sonication, to minimize the formation of aggregates from the start.[7]

- Stock Concentration: Prepare a concentrated stock solution (e.g., 1-2 mg/mL) and dilute it to the final working concentration just before use.[6]

- Avoid Repeated Freeze-Thaw Cycles: Aliquot the stock solution into single-use volumes to prevent aggregation induced by repeated temperature changes.[1]

- Storage: Store peptide solutions at or below -20°C. For long-term storage, -80°C is preferred.[6]

Binding Assay Troubleshooting

Problem: I am not observing the expected binding of the **SRC-1 NR box peptide** to its nuclear receptor partner in my co-immunoprecipitation (co-IP) or other binding assay.

Cause: Several factors can contribute to poor results in binding assays, including issues with the peptide, the receptor, or the assay conditions.

Solution:

- Verify Peptide Integrity: Ensure your peptide has been stored correctly and has not degraded. If in doubt, re-verify the peptide's identity and purity via MS and HPLC.

- Optimize Binding Conditions:

  - Buffer Composition: Ensure the pH and salt concentration of your binding buffer are optimal for the interaction.

  - Incubation Time and Temperature: These parameters may need to be optimized for your specific assay.

- Receptor Activity: Confirm that your nuclear receptor protein is correctly folded and active.

- Ligand Presence: The interaction of SRC-1 with many nuclear receptors, such as the estrogen receptor, is ligand-dependent. Ensure you are including the appropriate agonist ligand in your binding reaction.[4]

Experimental Protocols

## Protocol 1: Reconstitution of SRC-1 NR Box Peptide

- Centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.

- Allow the vial to warm to room temperature.

- Add the appropriate volume of sterile, deionized water to achieve the desired stock concentration (e.g., 1 mg/mL).

- Vortex the vial gently.

- If necessary, place the vial in an ultrasonic water bath for short bursts on ice until the peptide is fully dissolved.

- Visually inspect the solution to ensure it is clear and free of particulates.

- Aliquot the stock solution into single-use tubes and store at -20°C or -80°C.

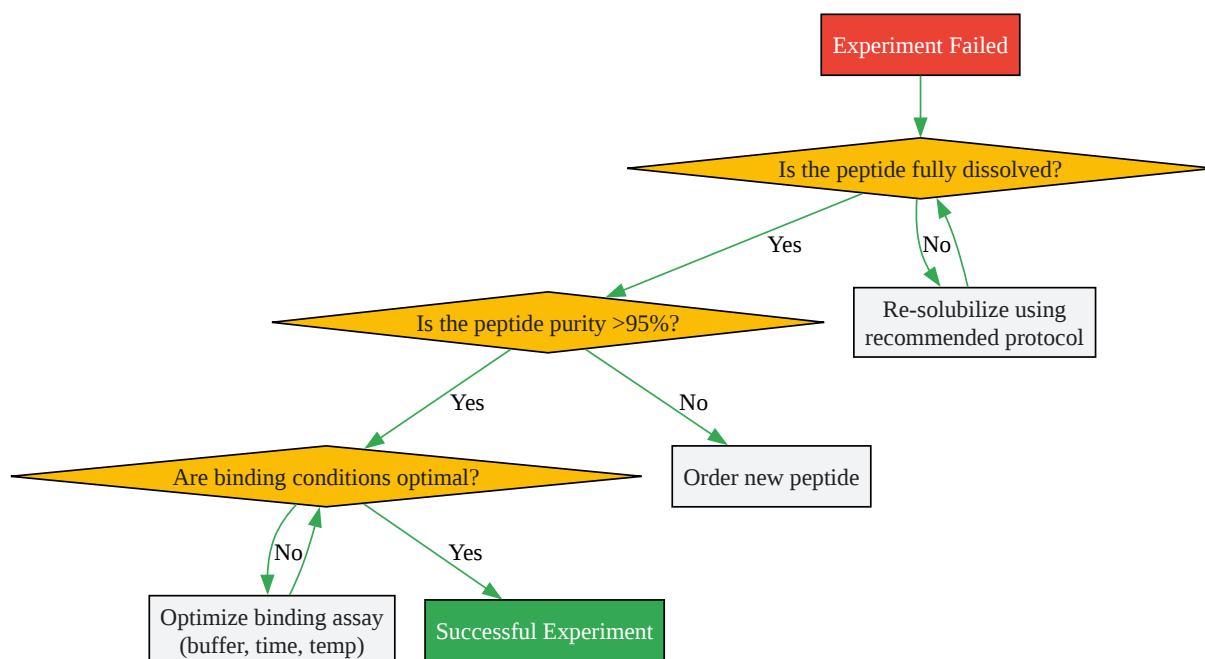## Protocol 2: Quality Control by RP-HPLC

- Sample Preparation: Dissolve a small amount of the peptide in the initial mobile phase (e.g., 95% water, 5% acetonitrile, 0.1% TFA).

- HPLC System:

  - Column: C18 reverse-phase column.

  - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.

  - Mobile Phase B: 0.1% TFA in acetonitrile.

  - Gradient: A linear gradient from 5% to 65% Mobile Phase B over 30 minutes is a good starting point.

  - Flow Rate: Typically 1 mL/min for an analytical column.

  - Detection: UV absorbance at 214 nm and 280 nm.[9]

- Analysis: The purity of the peptide is calculated by dividing the area of the main peak by the total area of all peaks in the chromatogram.
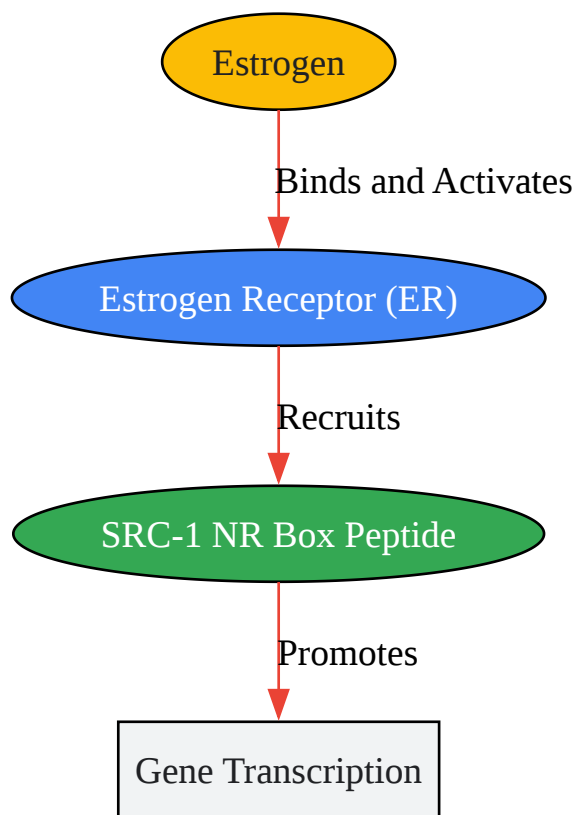
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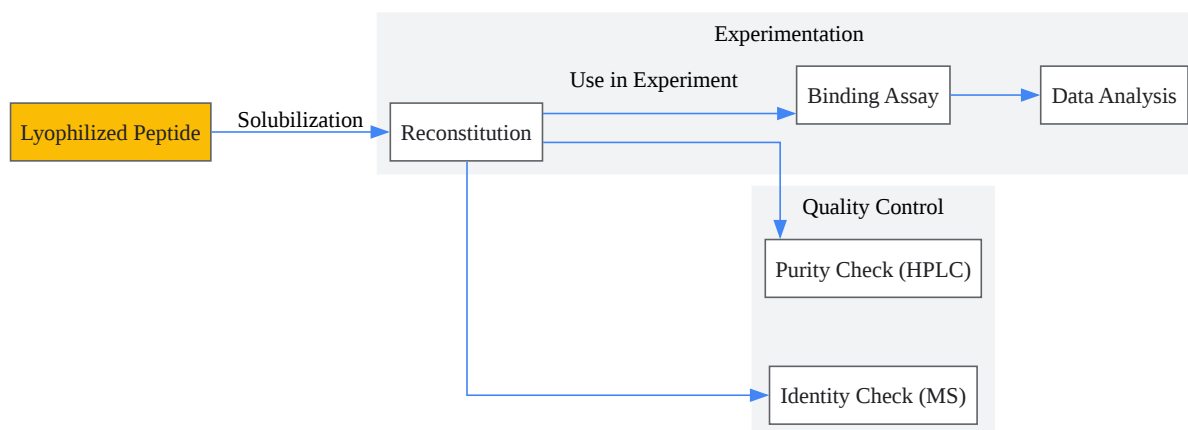
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Caption: Experimental workflow for **SRC-1 NR box peptide** from receipt to data analysis.

Experiment Failed

Is the peptide fully dissolved?

Yes

No

Re-solubilize using recommended protocol

Is the peptide purity >95%?

Yes

No

Order new peptide

Are binding conditions optimal?

No

Yes

Optimize binding assay (buffer, time, temp)

Successful Experiment

Tech Support

Estrogen
→ Binds and Activates
Estrogen Receptor (ER)
→ Recruits
SRC-1 NR Box Peptide
→ Promotes
Gene Transcription

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